

Spectroscopic Profile of 7-Hydroxyindole: A Technical Guide

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Compound of Interest

Compound Name: **7-Hydroxyindole**

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This technical guide provides a comprehensive overview of the spectroscopic data for **7-Hydroxyindole**, a significant heterocyclic compound with potential applications in medicinal chemistry and drug development. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition. This information is crucial for the unambiguous identification, characterization, and quality control of **7-Hydroxyindole** in research and development settings.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **7-Hydroxyindole**. It is important to note that the presented NMR and MS data were acquired from isotopically labeled **7-hydroxyindole-7-¹³C**, while the IR spectrum is from **7-hydroxyindole-7-¹³C-d₇**. The spectroscopic properties of these labeled compounds are expected to be very similar to the unlabeled analogue.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectral Data of **7-Hydroxyindole-7-¹³C**

Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not available in the searched resources			

Table 2: ^{13}C NMR Spectral Data of **7-Hydroxyindole-7- ^{13}C**

Chemical Shift (ppm)	Assignment
Detailed peak list not available in the searched resources. A representative spectrum indicates peaks in the aromatic region.	

Infrared (IR) Spectroscopy

Table 3: FT-IR Spectral Data of **7-Hydroxyindole-7- $^{13}\text{C-d}_7$**

Wavenumber (cm^{-1})	Interpretation
~3400	O-H stretch
~3100	N-H stretch
1600-1450	C=C aromatic ring stretch
~1250	C-O stretch
Additional peaks present in the fingerprint region.	

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **7-Hydroxyindole-7- ^{13}C**

m/z	Interpretation
134	$[M+H]^+$ (Monoisotopic mass of $^{12}C_7^{13}CH_7NO$ is 134.06 g/mol)
Further fragmentation data not detailed in the searched resources.	

Experimental Protocols

The following protocols describe the methodologies for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1. Sample Preparation: A solution of **7-hydroxyindole-7- ^{13}C** was prepared in deuterated acetone (Acetone-d₆).

2.1.2. Instrumentation and Acquisition:

- 1H NMR: Spectra were recorded on a 400 MHz NMR spectrometer.
- ^{13}C NMR: Proton-decoupled ^{13}C NMR spectra were acquired on a spectrometer operating at a frequency of 101 MHz.[[1](#)]

Infrared (IR) Spectroscopy

2.2.1. Sample Preparation: The IR spectrum of **7-hydroxyindole-7- ^{13}C -d₇** was obtained from a solid sample. A common method for solid-state IR analysis is the KBr pellet technique. This involves grinding a small amount of the sample with dry potassium bromide (KBr) powder and pressing the mixture into a thin, transparent pellet.

2.2.2. Instrumentation and Acquisition: A Fourier-transform infrared (FT-IR) spectrometer was used to record the spectrum. The spectrum was acquired by passing a beam of infrared radiation through the sample and measuring the absorbance at each wavenumber.

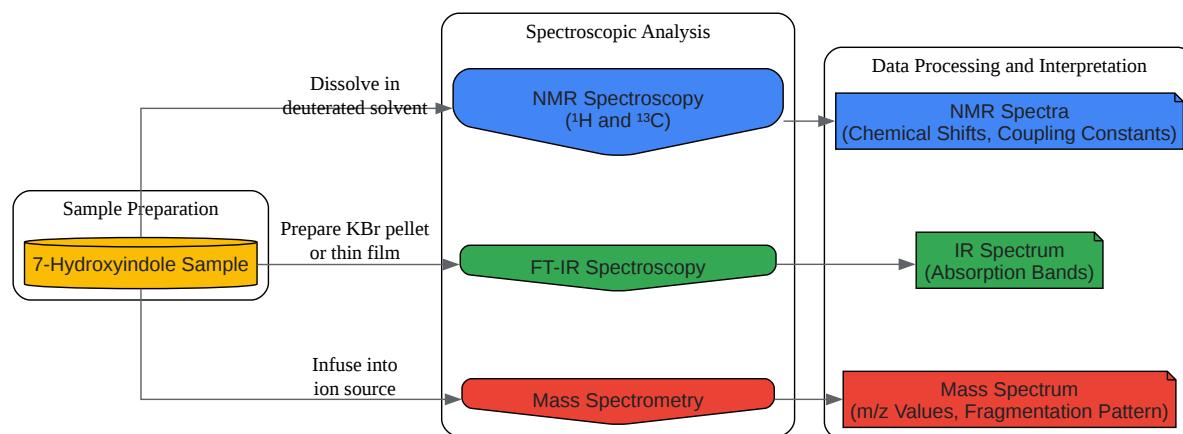
Mass Spectrometry (MS)

2.3.1. Sample Introduction and Ionization: The mass spectrum of **7-hydroxyindole-7-¹³C** was obtained using an electrospray ionization (ESI) source coupled to a mass spectrometer. The sample was introduced into the ESI source, where it was ionized to produce predominantly protonated molecules $[M+H]^+$.

2.3.2. Mass Analysis: The ions were then guided into the mass analyzer, where they were separated based on their mass-to-charge ratio (m/z).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **7-Hydroxyindole**.



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Caption: Experimental workflow for spectroscopic analysis of **7-Hydroxyindole**.

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